

Introduction: Unveiling a Key Building Block in Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 5-Bromo-1,4-dimethyl-1H-indazole

CAS No.: 1159511-80-4

Cat. No.: B1519977

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5-Bromo-1,4-dimethyl-1H-indazole, identified by the CAS Number 1159511-80-4, is a heterocyclic compound of significant interest in the field of drug discovery and development.[1][2][3] Its structure, featuring a bicyclic indazole core with bromine and methyl substitutions, presents a versatile scaffold for the synthesis of complex molecular architectures. The indazole moiety is a prevalent feature in many biologically active compounds, and its derivatives have shown promise in therapeutic areas such as oncology and neurology.[4] This guide provides a comprehensive overview of the synthesis, properties, and potential applications of **5-Bromo-1,4-dimethyl-1H-indazole**, offering a technical resource for researchers engaged in the exploration of novel therapeutic agents.

Physicochemical Properties

A clear understanding of a compound's physicochemical properties is fundamental to its application in research and development. Below is a summary of the known properties of **5-Bromo-1,4-dimethyl-1H-indazole**. It is important to note that while some data is readily available, experimental values for properties such as melting and boiling points are not always published and may require experimental determination or computational prediction.

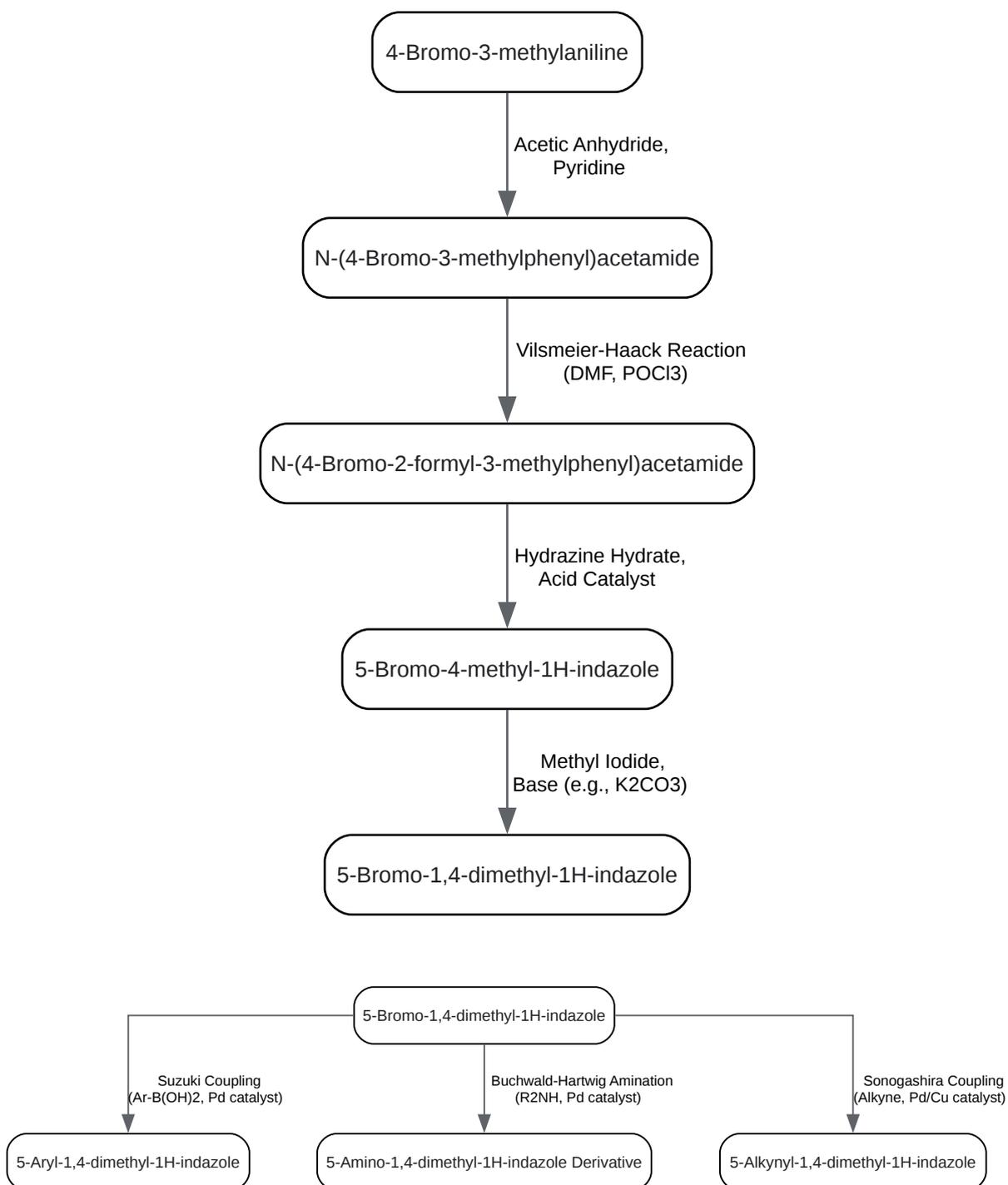
Property	Value	Source
CAS Number	1159511-80-4	[1][2][3]
Molecular Formula	C9H9BrN2	[1]
Molecular Weight	225.09 g/mol	[5]
IUPAC Name	5-bromo-1,4-dimethyl-1H-indazole	
Purity	Typically $\geq 97\%$	[2]

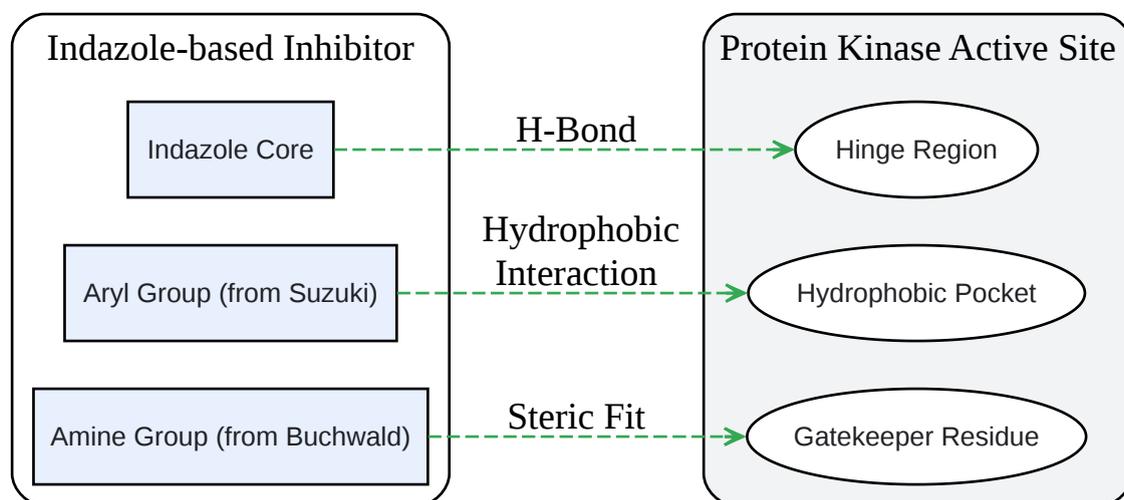
Synthesis and Mechanistic Insights

While a specific, peer-reviewed synthesis for **5-Bromo-1,4-dimethyl-1H-indazole** is not extensively documented in publicly available literature, a plausible and efficient synthetic route can be designed based on established methodologies for analogous indazole derivatives.[6][7] The proposed pathway involves a multi-step process commencing from a commercially available substituted aniline.

Proposed Synthetic Workflow

The following diagram illustrates a logical workflow for the synthesis of **5-Bromo-1,4-dimethyl-1H-indazole**.





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- To cite this document: BenchChem. [Introduction: Unveiling a Key Building Block in Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at:

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